

Application Notes and Protocols for Cellular Uptake of NBD-LLLLpY

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NBD-LLLLpY is a fluorescently labeled phosphopeptide used to investigate the cellular uptake of phosphorylated molecules. The nitrobenzoxadiazole (NBD) group provides a fluorescent tag for visualization and quantification, while the phosphotyrosine (pY) motif is a key element in many cellular signaling pathways. Understanding the mechanisms of phosphopeptide uptake is crucial for the development of targeted therapeutics and for dissecting signal transduction cascades.

These application notes provide a comprehensive overview and detailed protocols for studying the cellular uptake of **NBD-LLLLpY**. It is important to note that tyrosine phosphorylation can significantly hinder the cellular uptake of peptides due to the negative charge of the phosphate group.[1] To overcome this, the use of an ion-pairing agent to mask this charge is recommended and is detailed in the provided protocols.[1]

Signaling Pathways

Phosphotyrosine (pY) residues are critical components of cellular signaling, primarily serving as docking sites for proteins containing Src Homology 2 (SH2) domains.[2][3][4] The binding of an SH2 domain to a specific pY motif recruits the SH2-containing protein to the location of the phosphorylated peptide, initiating a downstream signaling cascade. The specific pathway activated depends on the protein recruited. While the specific binding partners for the LLLLpY

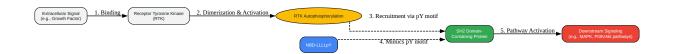




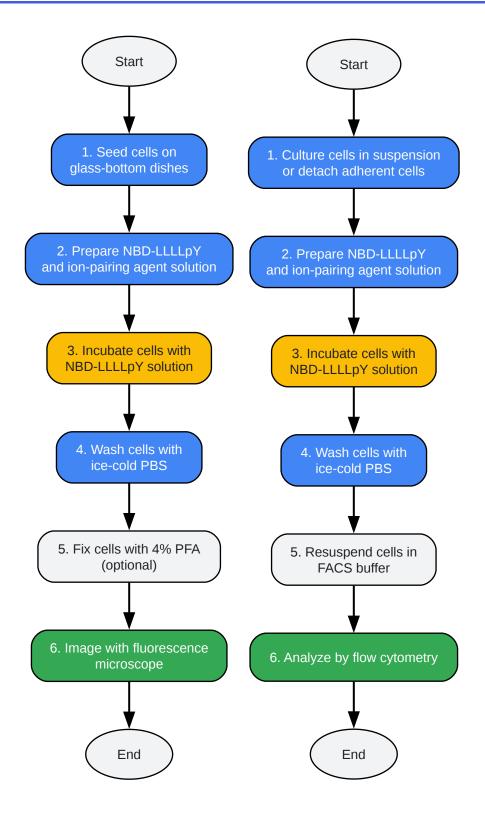


motif are not yet fully characterized, the general mechanism of pY-mediated signaling is well-established.









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